

A Technical Guide to the Physical Properties of 2-Chloro-5-cyanopyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-5-cyanopyridine

Cat. No.: B021959

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For researchers, scientists, and professionals in drug development, a thorough understanding of the physical properties of chemical intermediates is paramount for their successful application in synthesis and analysis. This technical guide provides an in-depth overview of the core physical characteristics of **2-Chloro-5-cyanopyridine**, a key building block in the synthesis of various pharmaceutical and agrochemical compounds.

Core Physical and Chemical Properties

2-Chloro-5-cyanopyridine, with the CAS number 33252-28-7, is a solid, typically appearing as a white to off-white or cream to yellow crystalline powder.^{[1][2][3][4]} Its chemical structure consists of a pyridine ring substituted with a chloro group at the 2-position and a cyano group at the 5-position.

Quantitative Physical Data

The following table summarizes the key quantitative physical properties of **2-Chloro-5-cyanopyridine**.

Property	Value	Notes
Molecular Formula	C ₆ H ₃ CIN ₂	[2][3][5]
Molecular Weight	138.55 g/mol	[2][5]
Melting Point	78 - 121 °C	The reported range varies across different sources. Common ranges include 78-82 °C[2], 108-115 °C[2][3], 117 °C[6][7], and 114-121 °C.[1][4] This variation may be due to the purity of the sample and the method of determination.
Boiling Point	107 °C @ 1 mmHg	
Density	No information available	
Solubility	Low solubility in water. Soluble in common organic solvents like dichloromethane and chloroform.	[2] Specific quantitative solubility data is not readily available.

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **2-Chloro-5-cyanopyridine**.

Spectrum Type	Data Availability and Notes
¹ H NMR	Spectra are available in chemical databases such as ChemicalBook.[8]
¹³ C NMR	Spectra are available in chemical databases.[8]
Infrared (IR)	IR spectra are available in databases like PubChem, often presented as a KBr wafer spectrum.[9]
Mass Spectrometry (MS)	Mass spectral data is available in databases.[8]

Experimental Protocols

The following are detailed methodologies for the determination of key physical properties of organic compounds like **2-Chloro-5-cyanopyridine**.

Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Protocol:

- **Sample Preparation:** A small amount of the dry, powdered **2-Chloro-5-cyanopyridine** is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.^[6] The sample must be well-packed to ensure accurate results.^[6]
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heated block and a means of observing the sample.^[1]
- **Heating:** The sample is heated at a controlled rate.^[1] An initial rapid heating can be used to determine an approximate melting point, followed by a slower, more careful determination with a heating rate of about 2°C per minute.
- **Observation and Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal melts is recorded as the end of the melting range.

Boiling Point Determination (Microscale Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid.

Protocol:

- **Apparatus Setup:** A small amount of the liquid sample (approximately 0.2 mL) is placed in a small test tube. A Bell capillary tube (a capillary tube sealed at one end) is inserted, open end down, into the liquid.^[10] This setup is then placed in a heating apparatus, such as a melting point apparatus.^[10]

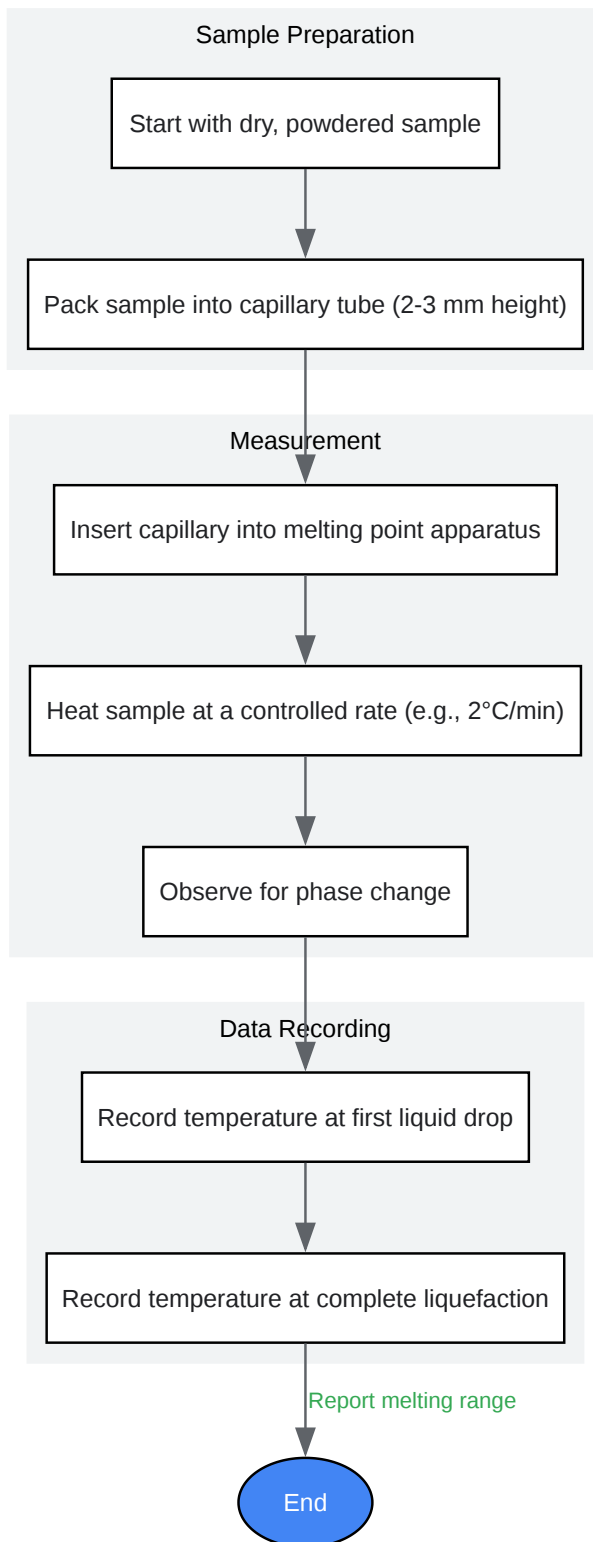
- Heating: The sample is heated slowly. As the temperature rises, the air trapped in the Bell capillary will expand and exit as bubbles.[\[10\]](#)
- Observation: Heating is continued until a steady stream of bubbles emerges from the Bell capillary, indicating that the liquid is boiling.[\[10\]](#)
- Cooling and Recording: The heating is then discontinued. The temperature at which the liquid is drawn up into the Bell capillary is recorded as the boiling point. This occurs when the vapor pressure inside the capillary equals the external atmospheric pressure.[\[10\]](#)

Visualizations

Experimental Workflow for Melting Point Determination

The following diagram illustrates the general workflow for determining the melting point of a solid organic compound.

Workflow for Melting Point Determination

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Caption: A flowchart illustrating the key steps in determining the melting point of a solid sample.

This technical guide provides a consolidated source of information on the physical properties of **2-Chloro-5-cyanopyridine**, intended to support the work of researchers and professionals in the chemical and pharmaceutical sciences. The provided data and protocols are essential for the effective handling, application, and analysis of this important chemical intermediate.

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- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of 2-Chloro-5-cyanopyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b021959#2-chloro-5-cyanopyridine-physical-properties]

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